

Essential Safety and Handling Guide for L-Arabinose

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aranose

Cat. No.: B1665162

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This document provides critical safety and logistical information for the handling and disposal of L-Arabinose. The following procedures are designed to ensure a safe laboratory environment and operational efficiency.

I. Quantitative Safety Data

The following table summarizes key quantitative data for L-Arabinose, compiled from various safety data sheets.

Property	Value	Citations
Molecular Formula	C ₅ H ₁₀ O ₅	[1]
Molecular Weight	150.13 g/mol	[1]
Melting Point	152 - 160 °C	
Solubility	Soluble in water and glycerol. Insoluble in alcohol and ether.	[2]
OSHA PEL TWA (Total Dust)	15 mg/m ³	
ACGIH TLV TWA (Inhalable Particles)	10 mg/m ³	

II. Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is mandatory to ensure personal safety when handling L-Arabinose.

PPE Category	Item	Specifications and Remarks	Citations
Eye Protection	Safety glasses with side-shields or goggles	Must be worn at all times.	[3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	Inspect gloves for tears before use.	
Body Protection	Laboratory coat or long-sleeved garment	To prevent skin contact.	
Respiratory Protection	NIOSH-approved respirator with dust filter	Required when engineering controls are insufficient or during spill cleanup.	

III. Operational and Disposal Plans

The following step-by-step procedures provide guidance for the safe handling, storage, spill management, and disposal of L-Arabinose.

A. Handling and Storage Procedures

- **Engineering Controls:** Work in a well-ventilated area. Use a fume hood or other local exhaust ventilation to minimize dust generation.
- **Personal Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
- **Handling:** Minimize dust creation. Avoid contact with eyes, skin, and clothing.

- **Storage:** Store in a cool, dry, and well-ventilated area. Keep containers tightly closed. Store away from strong oxidizing agents.

B. Spill Cleanup Protocol

- **Evacuate and Secure:** Evacuate unnecessary personnel from the spill area. Ensure adequate ventilation. Remove all sources of ignition.
- **Don PPE:** Put on the appropriate personal protective equipment, including a respirator.
- **Containment:** Prevent the spill from spreading.
- **Cleanup:**
 - For small, dry spills, carefully sweep up the material, avoiding dust generation.
 - Place the swept-up material into a sealed, properly labeled container for disposal.^[2]
- **Decontamination:** Wash the spill site with soap and water once the material has been removed.
- **Disposal:** Dispose of the container with the spilled material as hazardous waste.

C. Disposal Plan

- **Waste Characterization:** All waste materials must be properly characterized according to applicable federal, state, and local regulations.
- **Containerization:** Place L-Arabinose waste in a sealed, clearly labeled container.
- **Disposal Method:** Do not dispose of with household garbage or into the sewage system. Arrange for disposal by a licensed waste disposal company.

IV. Experimental Protocol: L-Arabinose Induced Protein Expression in E. coli

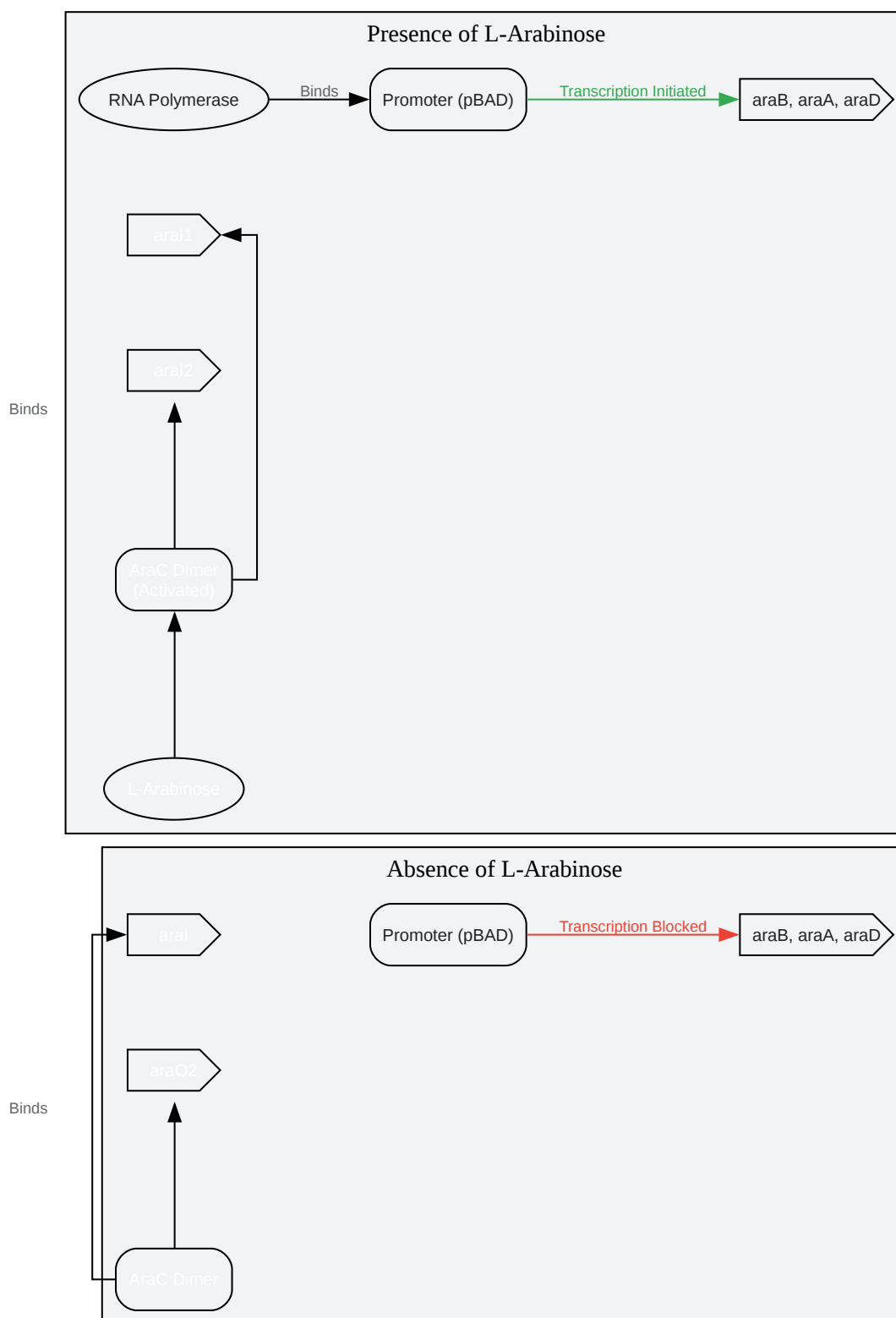
L-arabinose is widely used to induce protein expression in E. coli strains carrying a plasmid with the araBAD promoter (pBAD).

Methodology

- **Inoculation:** Inoculate a 50 mL sterile LB medium (containing the appropriate antibiotic for plasmid selection) with a single colony of the E. coli strain containing the expression plasmid.
- **Growth:** Incubate the culture overnight at 37°C with shaking (approximately 220 RPM).
- **Sub-culturing:** The next day, dilute the overnight culture into a larger volume of fresh LB medium with antibiotic to an optical density at 600 nm (OD₆₀₀) of 0.05-0.1.
- **Monitoring Growth:** Continue to incubate at 37°C with shaking, monitoring the OD₆₀₀ periodically until it reaches mid-log phase (approximately 0.6).
- **Induction:** Add L-arabinose to the culture to a final concentration of 0.2%. The optimal concentration may vary depending on the target protein and expression system.
- **Expression:** Continue to incubate the culture for an additional 3-5 hours to allow for protein expression. Optimal expression time may need to be determined empirically.
- **Harvesting:** Harvest the cells by centrifugation. The cell pellet can be used immediately or stored at -80°C for later analysis.

V. Visualization of the L-Arabinose Operon Regulation

The L-arabinose operon in E. coli is a classic example of gene regulation, controlled by the AraC protein. The following diagram illustrates the dual regulatory function of AraC in the presence and absence of L-arabinose.



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References

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